

An In-depth Technical Guide to Diethyl 2,2-dihydroxypropanedioate

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Compound of Interest

Compound Name: *diethyl 2,2-dihydroxypropanedioate*

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Introduction

Diethyl 2,2-dihydroxypropanedioate, also known as diethyl mesoxalate hydrate or diethyl dihydroxy malonate, is a geminal diol that exists in equilibrium with its keto form, diethyl ketomalonate (diethyl mesoxalate). The presence of two hydroxyl groups on a single carbon atom makes it a subject of interest in studies of chemical equilibria and as a reactive intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical identity, properties, and the experimental context of its corresponding keto-ester, which is the commercially available and more stable form.

Chemical Identity and Structure

Diethyl 2,2-dihydroxypropanedioate is the hydrated form of diethyl ketomalonate. The anhydrous keto-ester readily converts to the crystalline dihydrate in the presence of water or humid air.

- Systematic Name: **Diethyl 2,2-dihydroxypropanedioate**
- Common Names: Diethyl mesoxalate hydrate, Diethyl dihydroxymalonate

- CAS Number: While the anhydrous form, diethyl ketomalonate, has the CAS number 609-09-6, a specific CAS number for the hydrated form is not consistently reported in major chemical databases.^[1] It is often referred to as the hydrate of CAS 609-09-6.
- Molecular Formula: $C_7H_{12}O_6$
- Molecular Weight: 192.17 g/mol

The chemical structures of both the keto and gem-diol forms are illustrated below. The equilibrium between these two forms is a key aspect of the chemistry of this compound.

Chemical Structure of Diethyl 2,2-dihydroxypropanedioate

Caption: Structure of **Diethyl 2,2-dihydroxypropanedioate**.

Physicochemical Properties

Quantitative data primarily exists for the anhydrous form, diethyl ketomalonate. The properties of the dihydrate are less well-documented, with its most notable characteristic being its crystalline nature.

Property	Diethyl ketomalonate (Anhydrous)	Diethyl 2,2-dihydroxypropanedioate (Hydrate)
Appearance	Clear, colorless to yellowish-green liquid[2][3]	White crystalline solid[2]
CAS Number	609-09-6[1]	Not consistently assigned
Molecular Formula	C ₇ H ₁₀ O ₅	C ₇ H ₁₂ O ₆
Molecular Weight	174.15 g/mol [4]	192.17 g/mol
Boiling Point	208-210 °C at 760 mmHg[2]	Decomposes upon heating
Melting Point	-30 °C[2]	Not definitively reported
Density	1.142 g/mL at 25 °C[2]	Data not available
Refractive Index (n ²⁰ /D)	1.415[2]	Data not available
Solubility	Soluble in ethanol, diethyl ether, and chloroform.[2] Highly soluble in water.[2]	Soluble in water

Experimental Protocols

The preparation of **diethyl 2,2-dihydroxypropanedioate** is achieved through the hydration of its anhydrous counterpart, diethyl ketomalonate. The following sections detail the synthesis of the precursor and its subsequent conversion to the dihydrate.

Synthesis of Diethyl Ketomalonate

Several synthetic routes to diethyl ketomalonate have been reported. A common laboratory-scale method involves the oxidation of diethyl malonate.

Method 1: Oxidation of Diethyl Malonate

A recent patent describes the oxidation of diethyl malonate using an aqueous solution of sodium chlorite (NaClO₂) at a controlled pH.[2]

- Reactants: Diethyl malonate, sodium chlorite, an appropriate buffer to maintain pH 4.4.
- Procedure:
 - Diethyl malonate is dissolved in a suitable solvent.
 - An aqueous solution of sodium chlorite is added gradually while maintaining the temperature and pH of the reaction mixture.
 - The reaction is monitored for the disappearance of the starting material.
 - Upon completion, the organic layer is separated, washed, dried, and the solvent is removed under reduced pressure to yield diethyl ketomalonate.
- Yield: This method has been reported to produce yields of up to 97%.[\[2\]](#)

Method 2: Ozonolysis

Ozonolysis of diethyl ethylidenemalonate is another route, though it is more suitable for smaller laboratory scales due to the hazards associated with ozone.[\[2\]](#)

- Reactants: Diethyl ethylidenemalonate, ozone, a suitable solvent.
- Procedure:
 - Diethyl ethylidenemalonate is dissolved in an appropriate solvent and cooled to a low temperature (e.g., -78 °C).
 - A stream of ozone is passed through the solution until the reaction is complete.
 - The reaction mixture is then worked up to isolate the diethyl ketomalonate.

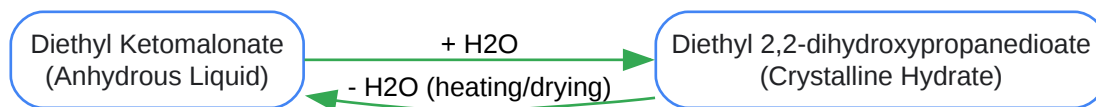
Preparation of Diethyl 2,2-dihydroxypropanedioate (Hydrate)

The conversion of diethyl ketomalonate to its dihydrate is a spontaneous process that occurs upon exposure to water.

- Reactants: Diethyl ketomalonate, water.
- Procedure:
 - Diethyl ketomalonate (a greenish-yellow oil) is exposed to humid air or a small amount of water.[2]
 - The oil will spontaneously react with water and crystallize to form white prisms of **diethyl 2,2-dihydroxypropanedioate**. [2]
 - The resulting crystals can be collected by filtration. For purification, recrystallization from a suitable solvent system can be explored, although the stability of the hydrate in various organic solvents should be considered.

Signaling Pathways and Logical Relationships

The relationship between diethyl ketomalonate and its hydrate is a simple chemical equilibrium. This can be visualized as a reversible reaction.



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Caption: Equilibrium between Diethyl Ketomalonate and its Hydrate.

Conclusion

Diethyl 2,2-dihydroxypropanedioate is the crystalline hydrate of the commercially available liquid, diethyl ketomalonate. While the anhydrous form is well-characterized with extensive data on its physical properties and synthesis, the dihydrate is primarily noted for its spontaneous formation in the presence of water. For researchers and professionals in drug development, understanding the equilibrium between these two forms is crucial, as the reactivity of the central carbonyl group in the keto form is key to its utility as a synthetic building block. The protocols outlined in this guide provide a basis for the preparation and handling of this versatile compound. Further research to fully characterize the physicochemical properties of the isolated dihydrate would be a valuable addition to the scientific literature.

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